

alpha-Carboline-15N2 CAS number and molecular weight

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Compound of Interest

Compound Name: *alpha-Carboline-15N2*

Cat. No.: *B564853*

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Technical Guide: α -Carboline-15N2

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of α -Carboline-15N2, a labeled variant of the versatile heterocyclic scaffold, α -carboline. This document consolidates key chemical data, detailed synthetic methodologies, and insights into its biological activities and associated signaling pathways, presented for the scientific community engaged in chemical biology and drug discovery.

Core Compound Data: α -Carboline-15N2

The fundamental properties of α -Carboline-15N2 are summarized below. This isotopically labeled compound is a valuable tool for a range of biochemical and pharmacological studies, including metabolic fate determination and target engagement assays.

Property	Value
CAS Number	1189983-12-7
Molecular Formula	C ₁₁ H ₈ ¹⁵ N ₂
Molecular Weight	170.18 g/mol
Synonyms	9H-Pyrido[2,3-b]indole- ¹⁵ N ₂ , α -Carboline-dinitrogen-15

Synthetic Protocols

The synthesis of α -carboline can be achieved through various strategies. Below is a detailed protocol for a palladium-catalyzed cross-coupling reaction, which can be adapted for the synthesis of α -Carboline-15N2 by utilizing ^{15}N -labeled precursors.

Palladium-Catalyzed Synthesis of α -Carboline

This two-step procedure involves an initial Buchwald-Hartwig amination followed by an intramolecular C-H arylation.

Step 1: Synthesis of 3-Chloro-N-phenyl-pyridin-2-amine

- **Reaction Setup:** In a three-necked, round-bottomed flask equipped with a magnetic stirrer, condenser, and nitrogen inlet, combine 2,3-dichloropyridine (1.0 equiv), palladium(II) acetate (0.025 equiv), triphenylphosphine (0.075 equiv), and sodium tert-butoxide (1.53 equiv).
- **Solvent and Reagent Addition:** Add toluene to the flask, followed by aniline (1.05 equiv).
- **Reaction Conditions:** Heat the mixture to 100°C and stir for 16 hours.
- **Work-up and Isolation:** Cool the reaction to 0°C and add 2 M HCl. Filter the mixture through Celite, separate the aqueous layer, and neutralize with a 6 M NaOH solution to precipitate the product. Filter the solids, wash with water, and dry under vacuum to yield 3-chloro-N-phenyl-pyridin-2-amine.

Step 2: Intramolecular Arylation to form α -Carboline

- **Reaction Setup:** In a sealed tube, combine 3-chloro-N-phenyl-pyridin-2-amine (1.0 equiv), palladium(II) acetate (0.1 equiv), triphenylphosphine (0.3 equiv), and potassium carbonate (2.0 equiv).
- **Solvent Addition:** Add N,N-dimethylformamide (DMF) to the mixture.
- **Reaction Conditions:** Heat the mixture to 150°C for 16 hours.
- **Work-up and Purification:** After cooling, dilute the reaction mixture with water and extract with ethyl acetate. The combined organic layers are washed with brine, dried over sodium sulfate,

and concentrated. The crude product is then purified by column chromatography on silica gel to afford α -carboline.

For the synthesis of α -Carboline-15N2, ^{15}N -labeled aniline or ^{15}N -labeled 2,3-dichloropyridine would be used as the starting material.

Biological Activities and Signaling Pathways

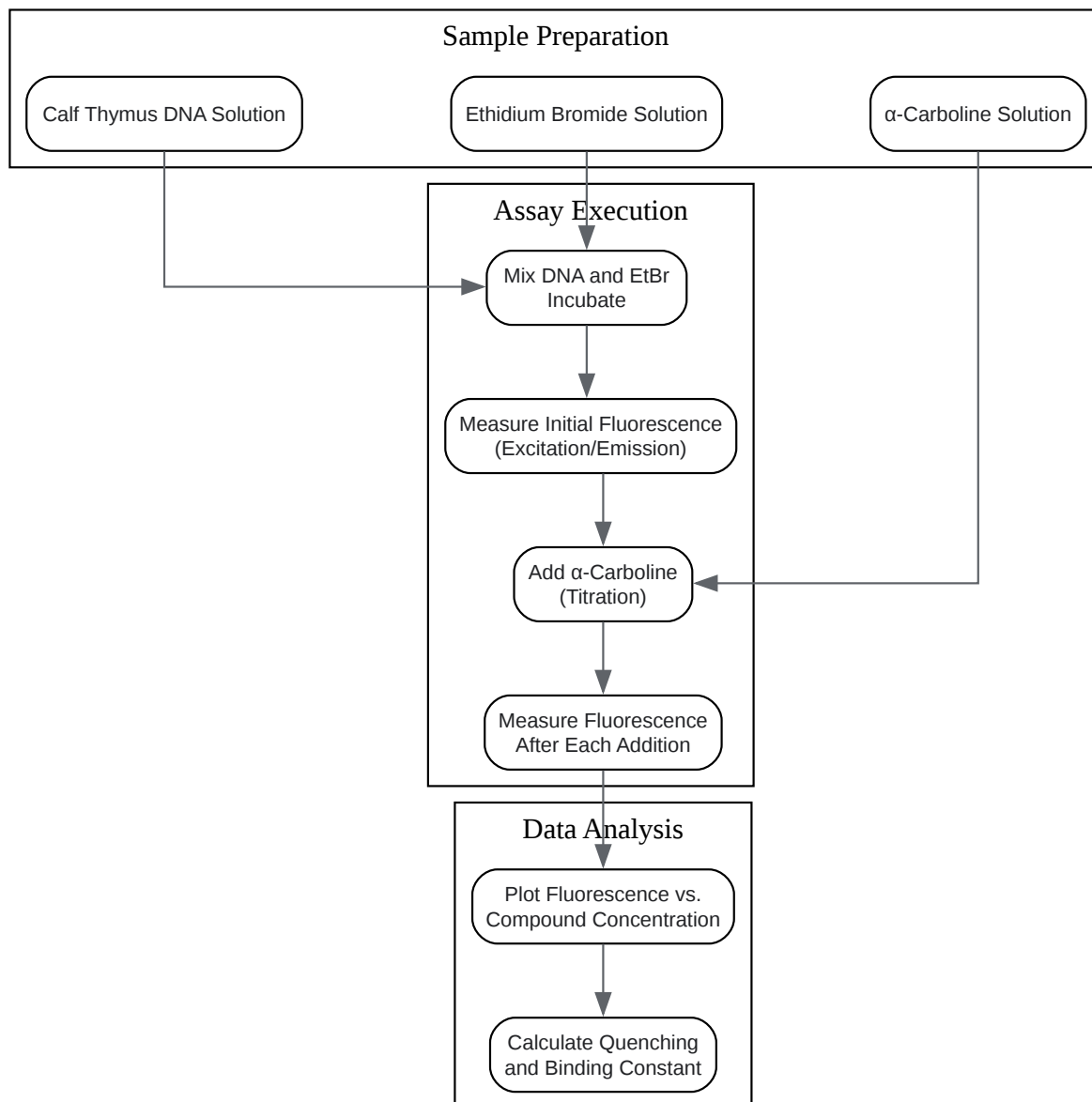
α -Carboline and its derivatives exhibit a wide range of biological activities, primarily attributed to their ability to interact with nucleic acids and modulate the activity of key cellular enzymes.

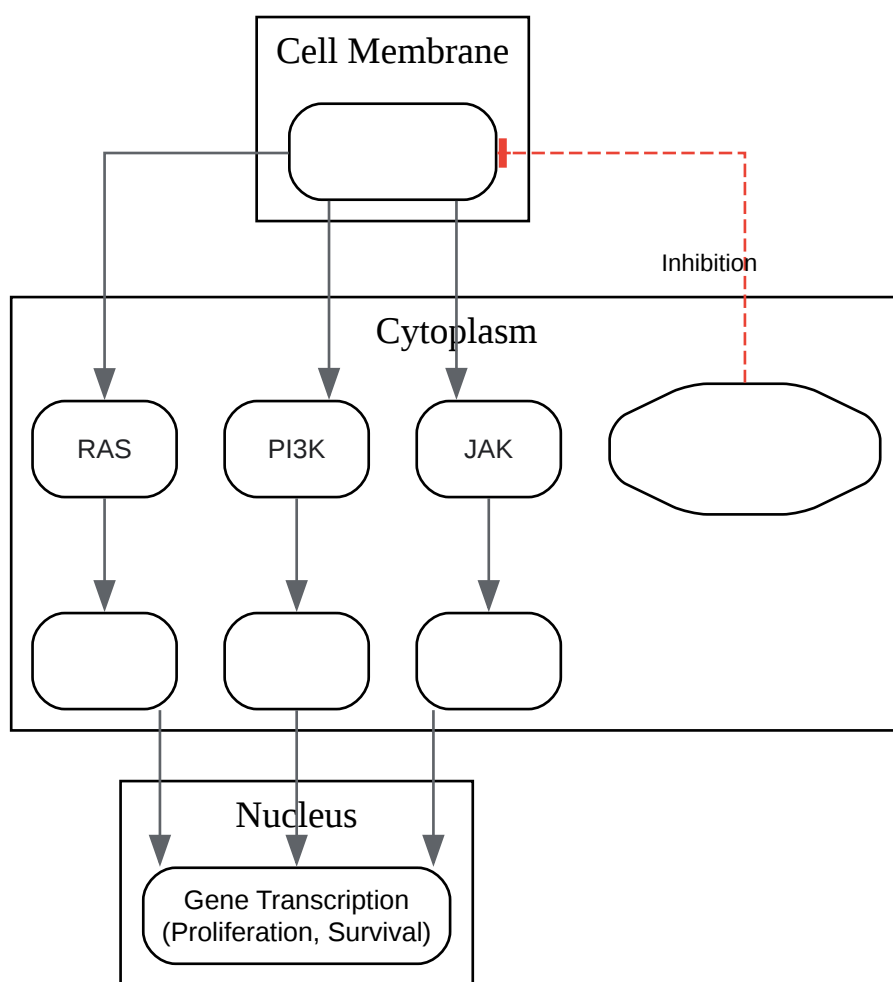
DNA Intercalation

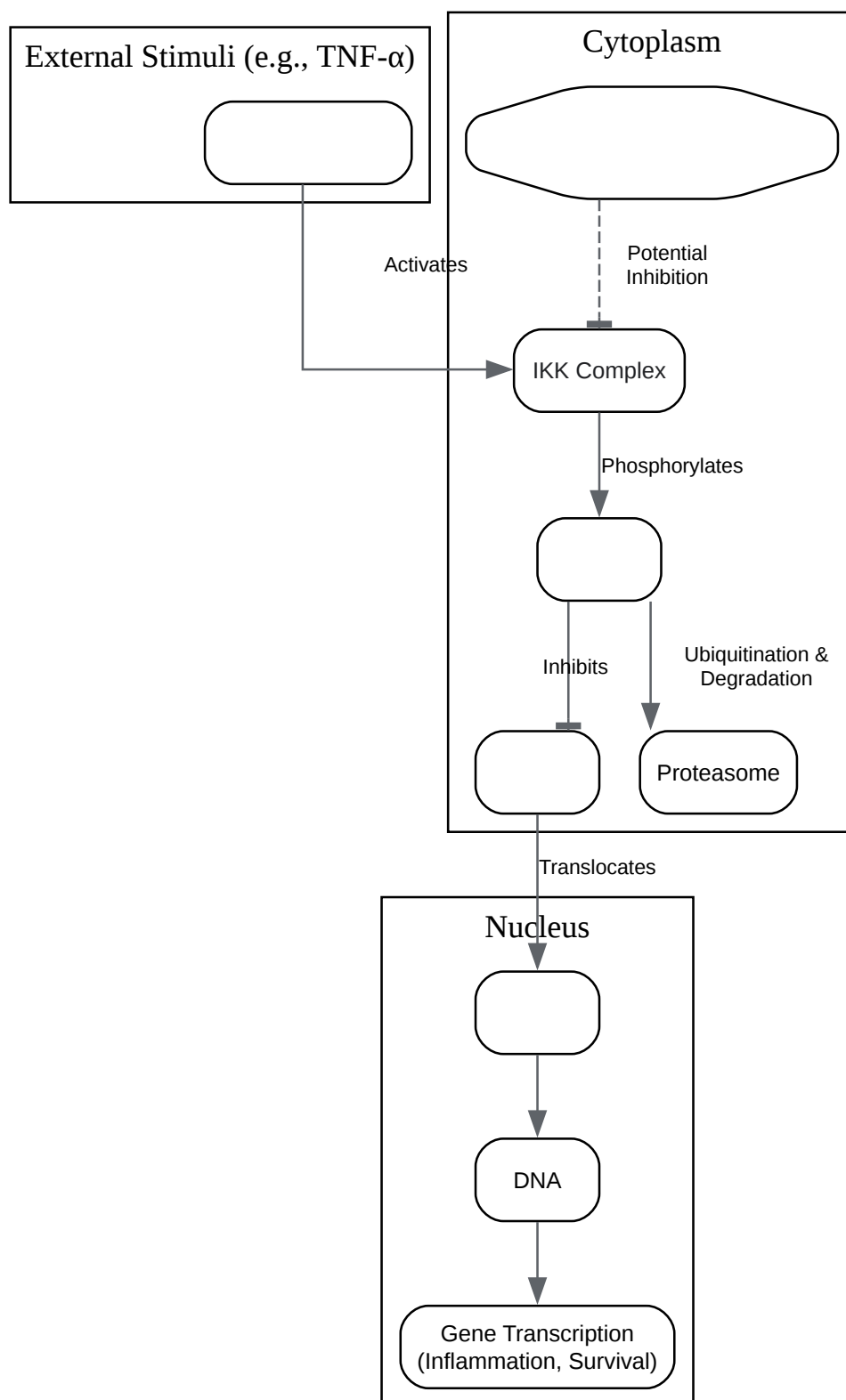
The planar aromatic structure of the α -carboline scaffold allows it to intercalate between the base pairs of DNA. This interaction can disrupt DNA replication and transcription, leading to cytotoxic effects in cancer cells.

Experimental Workflow: DNA Intercalation Assay

A common method to assess DNA intercalation is through a fluorescence-based displacement assay using a fluorescent dye such as ethidium bromide (EtBr), which fluoresces upon binding to DNA.







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